

"5-(Thien-2-yl)thiophene-2-carbonitrile" CAS number and molecular weight

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Compound of Interest

Compound Name: 5-(Thien-2-yl)thiophene-2-carbonitrile

Cat. No.: B098743

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In-Depth Technical Guide: 5-(Thien-2-yl)thiophene-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-(Thien-2-yl)thiophene-2-carbonitrile is a heterocyclic organic compound belonging to the bithiophene family. This class of molecules is of significant interest in materials science and medicinal chemistry due to the electronic properties and biological activity of the thiophene moiety. This guide provides a comprehensive overview of the available technical data on **5-(Thien-2-yl)thiophene-2-carbonitrile**, including its chemical properties, synthesis, and potential applications, with a focus on its role as a building block in the development of novel materials and therapeutic agents.

Core Data and Physicochemical Properties

The fundamental chemical identifiers and properties of **5-(Thien-2-yl)thiophene-2-carbonitrile** are summarized in the table below. This data is essential for substance identification, experimental design, and computational modeling.

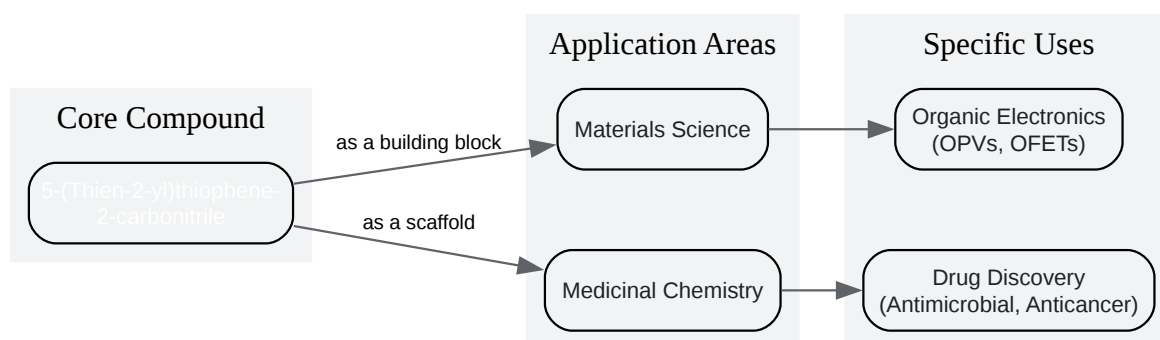
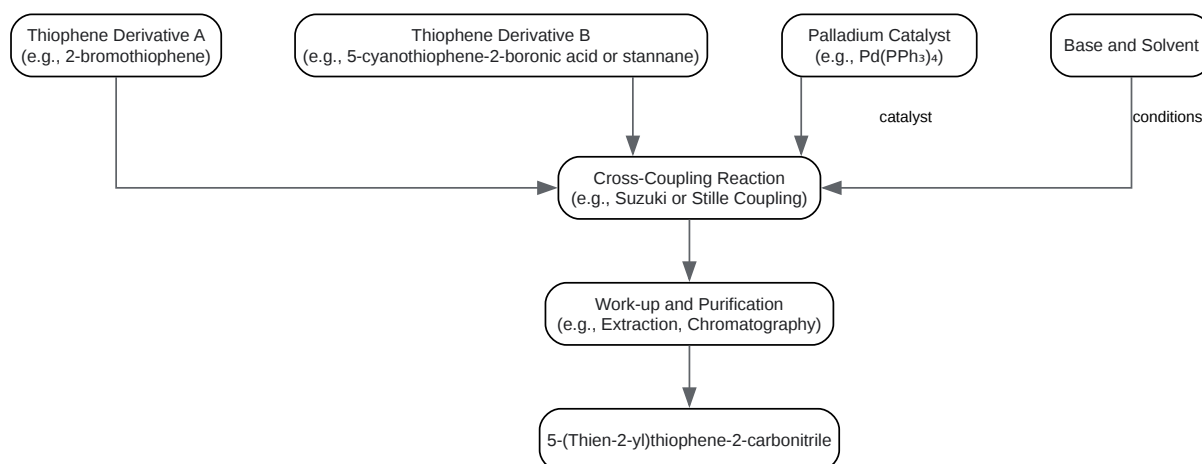
Parameter	Value
CAS Number	16278-99-2
Molecular Formula	C ₉ H ₅ NS ₂
Molecular Weight	191.27 g/mol
Synonyms	[2,2'-Bithiophene]-5-carbonitrile, 5-Cyano-2,2'-bithiophene

Synthesis and Experimental Protocols

While specific, detailed, step-by-step experimental protocols for the synthesis of **5-(Thien-2-yl)thiophene-2-carbonitrile** are not extensively detailed in publicly available literature, the synthesis of similar bithiophene structures generally follows established organometallic cross-coupling reactions. A plausible synthetic workflow is outlined below.

General Synthetic Workflow

A common approach for the synthesis of asymmetrical bithiophenes involves a palladium-catalyzed cross-coupling reaction, such as a Stille or Suzuki coupling. The following diagram illustrates a generalized synthetic pathway.



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